

## Mordant Orange 6 solubility in water and organic solvents

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# A Technical Guide to the Solubility of Mordant Orange 6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Mordant Orange 6** (C.I. 26520), a double azo dye. The information is intended for use in research, scientific, and drug development applications.

## **Core Chemical Properties**

**Mordant Orange 6** is a red-orange powder with the chemical formula C<sub>19</sub>H<sub>12</sub>N<sub>4</sub>Na<sub>2</sub>O<sub>6</sub>S and a molecular weight of 470.37 g/mol .[1] It is primarily utilized as a mordant acid dye in the textile industry for dyeing wool, silk, and nylon.[1][2]

### **Quantitative Solubility Data**

The solubility of a compound is a critical parameter in a multitude of scientific and industrial applications, including the preparation of stock solutions, formulation development, and toxicological studies. The solubility of **Mordant Orange 6** has been determined in aqueous and select organic solvents.



Solvent	Solubility	Temperature (°C)	Observations
Water	80 g/L	80	Forms a yellow to orange solution.[3][4]
Ethanol	Very slightly soluble	Not specified	Qualitative assessment.
Acetone	Slightly soluble	Not specified	Qualitative assessment.

## **Experimental Protocol for Solubility Determination**

The following is a generalized experimental protocol for determining the solubility of a dye such as **Mordant Orange 6**. This method is based on the principle of saturation and can be adapted for various solvents and temperatures.

Objective: To determine the saturation solubility of **Mordant Orange 6** in a given solvent at a specified temperature.

#### Materials:

- · Mordant Orange 6 powder
- Solvent of interest (e.g., deionized water, ethanol, acetone)
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Spectrophotometer
- Centrifuge and centrifuge tubes (optional)
- Filtration apparatus (e.g., syringe filters)



Oven

#### Methodology:

- Preparation of Supersaturated Solutions:
  - Accurately weigh an excess amount of Mordant Orange 6 powder and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of dye added should be more than what is expected to dissolve to ensure a saturated solution is formed.
  - Place the container in a constant temperature water bath or incubator set to the desired temperature.
  - Stir the mixture vigorously using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
  - After the equilibration period, allow the solution to stand undisturbed at the constant temperature to allow the excess solid to sediment.
  - Carefully withdraw a known volume of the supernatant using a pre-heated pipette to avoid precipitation.
  - To ensure all undissolved solids are removed, the supernatant can be centrifuged at the
    experimental temperature, or filtered using a syringe filter that is compatible with the
    solvent and has been pre-warmed to the experimental temperature.
- Quantification of Dissolved Solute:
  - Gravimetric Method:
    - Accurately transfer a known volume of the clear, saturated solution to a pre-weighed, dry container.
    - Evaporate the solvent in an oven at a temperature that will not degrade the dye until a constant weight of the dried dye is achieved.

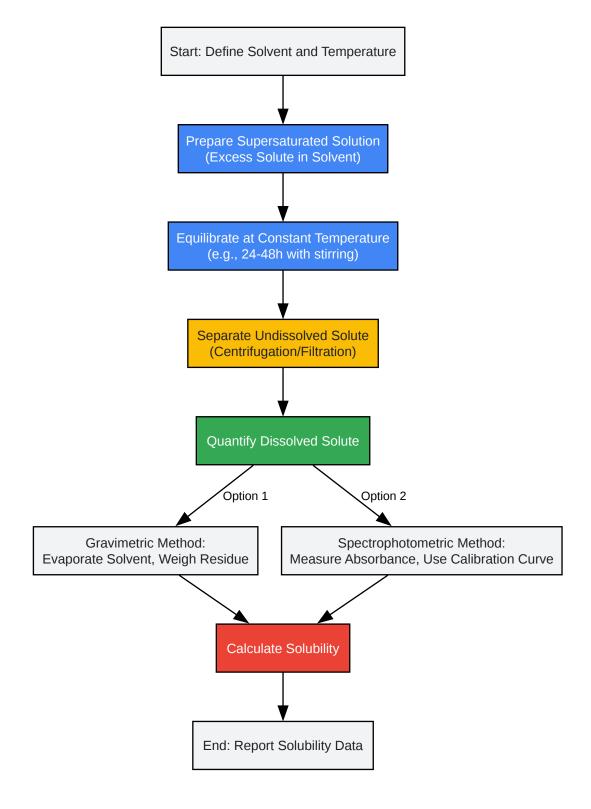


- The solubility can then be calculated in g/L or other appropriate units.
- Spectrophotometric Method:
  - Prepare a series of standard solutions of Mordant Orange 6 of known concentrations in the solvent of interest.
  - Measure the absorbance of these standards at the wavelength of maximum absorbance (\(\lambda\)max) to construct a calibration curve.
  - Dilute the saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution and use the calibration curve to determine the concentration of the dye in the saturated solution.
- Data Analysis and Reporting:
  - Calculate the average solubility from at least three independent experiments.
  - Report the solubility in standard units (e.g., g/L, mg/mL, mol/L) along with the specified temperature.

## **Logical Workflow for Solubility Determination**

The following diagram illustrates the logical workflow for determining the solubility of a substance like **Mordant Orange 6**.





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Caption: Workflow for Solubility Determination.



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